

In-Depth Technical Guide to 5-bromo-2-(piperidin-1-yl)aniline

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Compound of Interest

Compound Name: 5-bromo-2-(piperidin-1-yl)aniline

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For Researchers, Scientists, and Drug Development Professionals

CAS Number: 1016877-65-8

This technical guide provides a comprehensive overview of the chemical properties, safety information, and potential applications of **5-bromo-2-(piperidin-1-yl)aniline**, a compound of interest in medicinal chemistry and drug discovery.

Core Properties and Data

5-bromo-2-(piperidin-1-yl)aniline is a substituted aniline derivative characterized by the presence of a bromine atom and a piperidine ring attached to the aniline core. These structural features make it a valuable building block for the synthesis of more complex molecules with potential biological activity.

Table 1: Physicochemical Properties of 5-bromo-2-(piperidin-1-yl)aniline



Property	Value	Source
CAS Number	1016877-65-8	[1]
Molecular Formula	C11H15BrN2	[1]
Molecular Weight	255.15 g/mol	[1]
Melting Point	No data available	
Boiling Point	No data available	_
Solubility	No data available	_
Storage	Sealed in dry, 2-8°C	[1]

Safety and Handling

A specific Safety Data Sheet (SDS) for **5-bromo-2-(piperidin-1-yl)aniline** is not readily available in the public domain. However, based on the safety information for structurally related bromoaniline compounds, the following hazards and precautionary measures should be considered. It is imperative to handle this compound in a well-ventilated laboratory setting, wearing appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.

Table 2: General Hazard Information for Bromoanilines



Hazard Class	GHS Pictogram	Hazard Statement	Precautionary Statement
Acute Toxicity (Oral, Dermal, Inhalation)	⊋ alt text	Harmful if swallowed, in contact with skin, or if inhaled.	Wash hands thoroughly after handling. Wear protective gloves/clothing/eye protection/face protection. Avoid breathing dust/fume/gas/mist/va pors/spray. Use only outdoors or in a well- ventilated area.
Skin Corrosion/Irritation	☑alt text	Causes skin irritation.	Wash skin with plenty of water. If skin irritation occurs: Get medical advice/attention.
Serious Eye Damage/Eye Irritation	⊋ alt text	Causes serious eye irritation.	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists: Get medical advice/attention.

Note: This information is based on related compounds and may not be fully representative of **5-bromo-2-(piperidin-1-yl)aniline**. A compound-specific risk assessment should be conducted before use.

Synthesis and Experimental Protocols



While a specific, detailed experimental protocol for the synthesis of **5-bromo-2-(piperidin-1-yl)aniline** is not explicitly documented in the searched literature, a general synthetic approach can be inferred from standard organic chemistry principles and published methods for analogous compounds. A plausible synthetic route would involve the reaction of 2,4-dibromoaniline with piperidine. This nucleophilic aromatic substitution reaction would see the piperidine displacing one of the bromine atoms, ortho to the amino group.

Logical Workflow for a Potential Synthesis:



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Caption: A potential synthetic workflow for **5-bromo-2-(piperidin-1-yl)aniline**.

Applications in Drug Discovery and Medicinal Chemistry

The structural motifs present in **5-bromo-2-(piperidin-1-yl)aniline** are of significant interest in the field of drug discovery. The piperidine ring is a common feature in many approved drugs, valued for its ability to improve pharmacokinetic properties and interact with biological targets. The bromoaniline core provides a versatile scaffold for further chemical modifications, allowing for the exploration of structure-activity relationships.

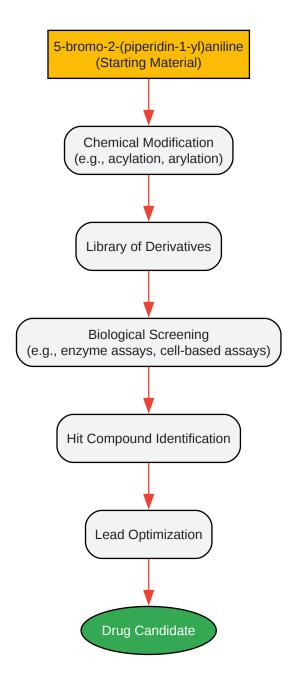
While no specific biological activity or mechanism of action has been documented for **5-bromo-2-(piperidin-1-yl)aniline** itself, its derivatives are being investigated for various therapeutic applications. For instance, related compounds containing piperidine and substituted aniline moieties have shown potential as:

 Anticancer Agents: Derivatives have been synthesized and evaluated for their ability to inhibit cancer cell proliferation. Some compounds have been shown to arrest the cell cycle and induce apoptosis.[2]



 Antimicrobial Agents: The incorporation of halogen atoms, such as bromine, into heterocyclic structures is a known strategy for enhancing antimicrobial activity.[3]

The logical relationship for its potential use as a building block in drug discovery is illustrated below.



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Caption: The role of **5-bromo-2-(piperidin-1-yl)aniline** in a drug discovery pipeline.



Currently, there is no specific information available regarding the modulation of any particular signaling pathways by **5-bromo-2-(piperidin-1-yl)aniline**. Further research is required to elucidate its biological targets and mechanism of action.

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